

Introduction: Understanding the Chemistry and Application of 2-Methylheptanoyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methylheptanoyl chloride

CAS No.: 13751-83-2

Cat. No.: B077192

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2-Methylheptanoyl chloride (CAS No. 13751-83-2) is a reactive acyl chloride used in organic synthesis, particularly within research and drug development sectors for the creation of complex molecules.^{[1][2]} Its utility stems from the highly electrophilic carbonyl carbon, making it an efficient acylating agent for introducing the 2-methylheptanoyl moiety into a target structure.^[3] However, this high reactivity is also the source of its significant handling challenges.

Like all acyl chlorides, its primary hazard lies in its extreme sensitivity to moisture.^[4] It reacts violently with water, including atmospheric humidity, in a rapid hydrolysis reaction. This process is not only exothermic but also liberates highly corrosive and toxic hydrogen chloride (HCl) gas, which can cause severe respiratory and tissue damage.^[4] Therefore, the successful and safe use of this reagent is entirely dependent on the rigorous exclusion of water and the implementation of robust safety protocols.

This guide provides a comprehensive framework for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of **2-Methylheptanoyl chloride**, grounding every recommendation in the fundamental principles of chemical reactivity and laboratory safety.

Section 1: Hazard Identification and Risk Assessment

A thorough understanding of the specific hazards is the foundation of a robust safety plan. While a specific, verified Safety Data Sheet (SDS) for **2-Methylheptanoyl chloride** is not publicly available, its hazard profile can be reliably inferred from the well-documented behavior of analogous acyl chlorides.^{[4][5][6]}

Physicochemical and Hazard Data

The following tables summarize the known properties and expected hazards.

Table 1: Physicochemical Properties of **2-Methylheptanoyl Chloride**

Property	Value	Source
Chemical Formula	C ₈ H ₁₅ ClO	^[3]
Molecular Weight	162.66 g/mol	^[3]
CAS Number	13751-83-2	^[3]
Appearance	Colorless to yellow liquid (Expected)	General knowledge
Odor	Pungent, sharp, irritating (Expected)	General knowledge
Boiling Point	Data not available in literature	N/A
Density	Data not available in literature	N/A
Flash Point	Data not available in literature	N/A

Table 2: GHS Hazard Classification (Inferred)

Note: This classification is based on structurally similar acyl chlorides, such as 2-methylhexanoyl chloride and 4-chloro-2-methylbutanoyl chloride, and should be treated as a minimum standard.^{[4][6]}

Pictogram	GHS Class	Hazard Statement
	Skin Corrosion / Eye Damage	H314: Causes severe skin burns and eye damage.
	Acute Toxicity (Oral)	H302: Harmful if swallowed.
	Specific Target Organ Toxicity	H335: May cause respiratory irritation.

Core Reactivity Hazards

- **Hydrolysis:** The defining hazardous reaction. The acyl chloride functional group reacts exothermically with water, alcohols, and other protic solvents. The primary byproducts are 2-methylheptanoic acid and corrosive hydrogen chloride gas. This reaction is the root cause of the "fuming" appearance in humid air.[\[4\]](#)
- **Incompatibilities:** It is critical to avoid contact with:
 - Water, steam, and moist air.
 - Alcohols and Amines.
 - Strong bases (e.g., sodium hydroxide).
 - Strong oxidizing agents.[\[5\]](#)
- **Corrosivity:** Both the parent compound and its hydrolysis byproduct (HCl) are highly corrosive to metals and biological tissues.[\[4\]](#)

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

Safe handling is achieved by creating multiple barriers between the researcher and the chemical.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All manipulations of **2-Methylheptanoyl chloride** must be performed inside a certified chemical fume hood to contain the corrosive vapors and toxic HCl gas produced upon accidental exposure to moisture.^[5]
- Inert Atmosphere: For reactions and transfers, the use of an inert atmosphere (dry nitrogen or argon) is mandatory to prevent degradation of the reagent and ensure the safety of the procedure. A glove box provides the highest level of protection.^[4]
- Safety Shower and Eyewash Station: An accessible and tested safety shower and eyewash station must be located in the immediate vicinity of the work area.^[4]

Personal Protective Equipment (PPE): The Last Barrier

The following PPE is mandatory for all personnel handling the reagent:

Table 3: Personal Protective Equipment (PPE) Selection

Body Part	Equipment	Rationale and Specifications
Eyes/Face	Chemical Splash Goggles & Face Shield	Goggles provide a seal against splashes and vapors. A face shield, worn over goggles, protects the entire face from splashes.[4]
Hands	Impermeable Gloves	Nitrile gloves may offer splash protection, but for prolonged handling, heavier butyl or Viton™ gloves are recommended. Always double-glove and change gloves immediately upon contamination.[4]
Body	Flame-Resistant Lab Coat	A lab coat made of a flame-resistant material like Nomex should be worn, fully buttoned, with sleeves rolled down.[5]
Respiratory	N/A for standard hood use	A respirator (e.g., self-contained breathing apparatus) should only be necessary in emergency situations like a large spill and used only by trained personnel.[4]

Section 3: Standard Operating Procedures (SOPs)

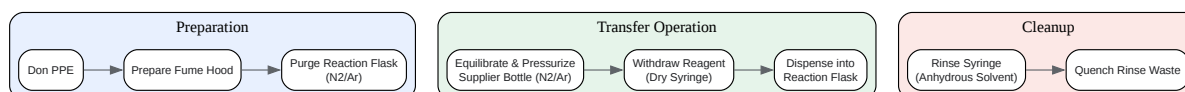
Adherence to detailed, validated protocols is essential for safety and experimental success.

SOP: Transferring Reagent from Supplier Bottle

This protocol describes the safe transfer of **2-Methylheptanoyl chloride** from a supplier bottle to a reaction vessel using an inert atmosphere technique.

Methodology:

- Preparation: Don all required PPE. Ensure the fume hood sash is at the appropriate height and the work area is clear of incompatible materials, especially water and alcohols.
- Inert Atmosphere Setup: Assemble the reaction flask, equipped with a magnetic stir bar and sealed with a rubber septum. Purge the flask with dry nitrogen or argon for several minutes using an inlet needle and an outlet needle.
- Reagent Preparation: Place the supplier bottle of **2-Methylheptanoyl chloride** in the fume hood and allow it to equilibrate to ambient temperature if it was stored cold.
- Pressure Equalization: Insert a dry nitrogen/argon inlet needle into the septum of the supplier bottle to create a slight positive pressure. This prevents air from entering when the liquid is withdrawn.
- Syringe Transfer: Using a clean, dry, gas-tight syringe with a long needle, carefully pierce the septum of the supplier bottle. Slowly withdraw the desired volume of the liquid.
 - Causality Check: The use of a dry syringe and inert atmosphere prevents hydrolysis of the reagent both in the bottle and in the syringe, which would otherwise generate HCl gas and pressure buildup.[5]
- Dispensing: Swiftly and carefully transfer the needle to the prepared reaction flask's septum and dispense the reagent.
- Cleanup: Immediately rinse the syringe and needle by drawing up and expelling a suitable, dry, inert solvent (e.g., anhydrous dichloromethane) into a dedicated waste container. Then, carefully quench the rinse solvent as described in SOP 3.2.

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Caption: Workflow for the safe transfer of **2-Methylheptanoyl chloride**.

SOP: Quenching and Disposal of Unused Reagent

Unused or waste **2-Methylheptanoyl chloride** must be neutralized before disposal. This protocol describes a safe quenching procedure.

Methodology:

- Preparation: In a fume hood, prepare a three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a gas outlet connected to a scrubber (e.g., a bubbler containing a dilute sodium hydroxide solution).
- Quenching Solution: Place a suitable nucleophilic solvent, such as isopropanol or methanol, in the flask. Cool the flask in an ice/water bath.
 - Causality Check: Using an alcohol as the quenching agent results in a less vigorous reaction than using water, forming a stable ester and HCl.^[7] The ice bath manages the exothermic nature of the reaction.
- Dilution: Dilute the waste **2-Methylheptanoyl chloride** with an inert, dry solvent (e.g., THF, Toluene) in the dropping funnel.
- Slow Addition: Slowly add the diluted acyl chloride solution dropwise to the stirring, cooled alcohol. Monitor the reaction temperature and the rate of gas evolution.
- Neutralization: After the addition is complete, allow the mixture to slowly warm to room temperature. Once gas evolution has ceased, slowly add a saturated sodium bicarbonate solution until the mixture is neutral or slightly basic (check with pH paper).
 - Self-Validation: This step ensures all generated HCl has been neutralized, making the final waste solution safer to handle.
- Disposal: The final, neutralized solution should be collected in a properly labeled hazardous waste container for disposal according to institutional guidelines.

Section 4: Long-Term Storage and Stability

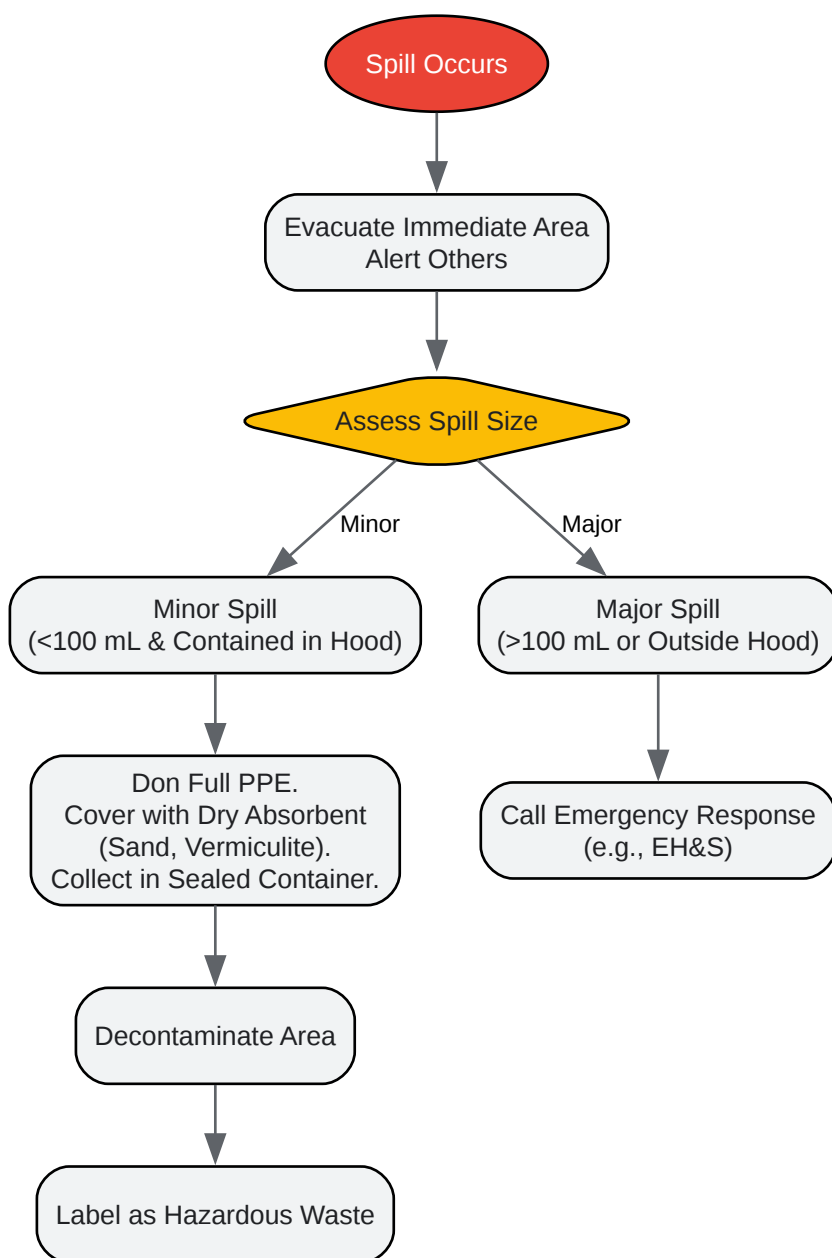
Proper storage is critical to maintain reagent purity and prevent hazardous situations.

- **Atmosphere:** Store under an inert atmosphere of nitrogen or argon.[4] Supplier bottles are often sealed this way. Once opened, the bottle should be re-purged with inert gas before re-sealing.
- **Temperature:** Store in a cool, dry, well-ventilated area, away from heat sources and direct sunlight.[4] Recommended storage temperature is often 2-8 °C to minimize vapor pressure and degradation.[4]
- **Location:** Store in a dedicated cabinet for corrosive and water-reactive materials. Do not store with or above incompatible materials like bases or oxidizing agents.
- **Container Integrity:** Use only the original supplier container or a suitable alternative designed for corrosive materials. Ensure the cap is tightly sealed. Parafilm® can be wrapped around the cap/bottle neck junction as an extra barrier against moisture ingress.

Section 5: Emergency Protocols

Immediate and correct response to an emergency can significantly mitigate harm.

Spill Response



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Caption: Decision tree for responding to a **2-Methylheptanoyl chloride** spill.

Key Principles for Spill Cleanup:

- DO NOT USE WATER or combustible materials like paper towels to clean up the initial spill.
[\[5\]](#)

- Use a dry, inert absorbent material such as sand, vermiculite, or a specialized spill absorbent for reactive chemicals.
- Collect the absorbed material using non-sparking tools and place it in a heavy-duty, sealable plastic container.
- Label the container clearly as "Hazardous Waste: **2-Methylheptanoyl Chloride** Spill Debris" and arrange for professional disposal.

Personnel Exposure

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing any contaminated clothing. Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (if trained) and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[4\]](#)

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- To cite this document: BenchChem. [Introduction: Understanding the Chemistry and Application of 2-Methylheptanoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077192/docs#introduction-understanding-the-chemistry-and-application-of-2-methylheptanoyl-chloride\]](https://www.benchchem.com/product/b077192/docs#introduction-understanding-the-chemistry-and-application-of-2-methylheptanoyl-chloride)

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